Synthesis and Characterization of 4-Ethoxyindoline-1-carboximidamide: A Technical Guide

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Compound of Interest

Compound Name:	*4-Ethoxyindoline-1-carboximidamide*
CAS No.:	*2098091-22-4*
Cat. No.:	*B1481015*

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Executive Summary

The functionalization of indoline scaffolds with guanidine or carboximidamide moieties is a cornerstone strategy in modern medicinal chemistry, frequently utilized to design potent kinase inhibitors, ion channel blockers, and novel bioactive screening libraries. **4-Ethoxyindoline-1-carboximidamide** represents a highly specific, electron-rich bicyclic system where the secondary amine of the indoline core is converted into a terminal carboximidamide.

As a Senior Application Scientist, I have structured this whitepaper to move beyond mere synthetic recipes. Herein, we dissect the chemical causality, chemoselectivity, and self-validating protocols required to synthesize and characterize this compound with uncompromising scientific rigor.

Retrosynthetic Strategy and Chemical Logic

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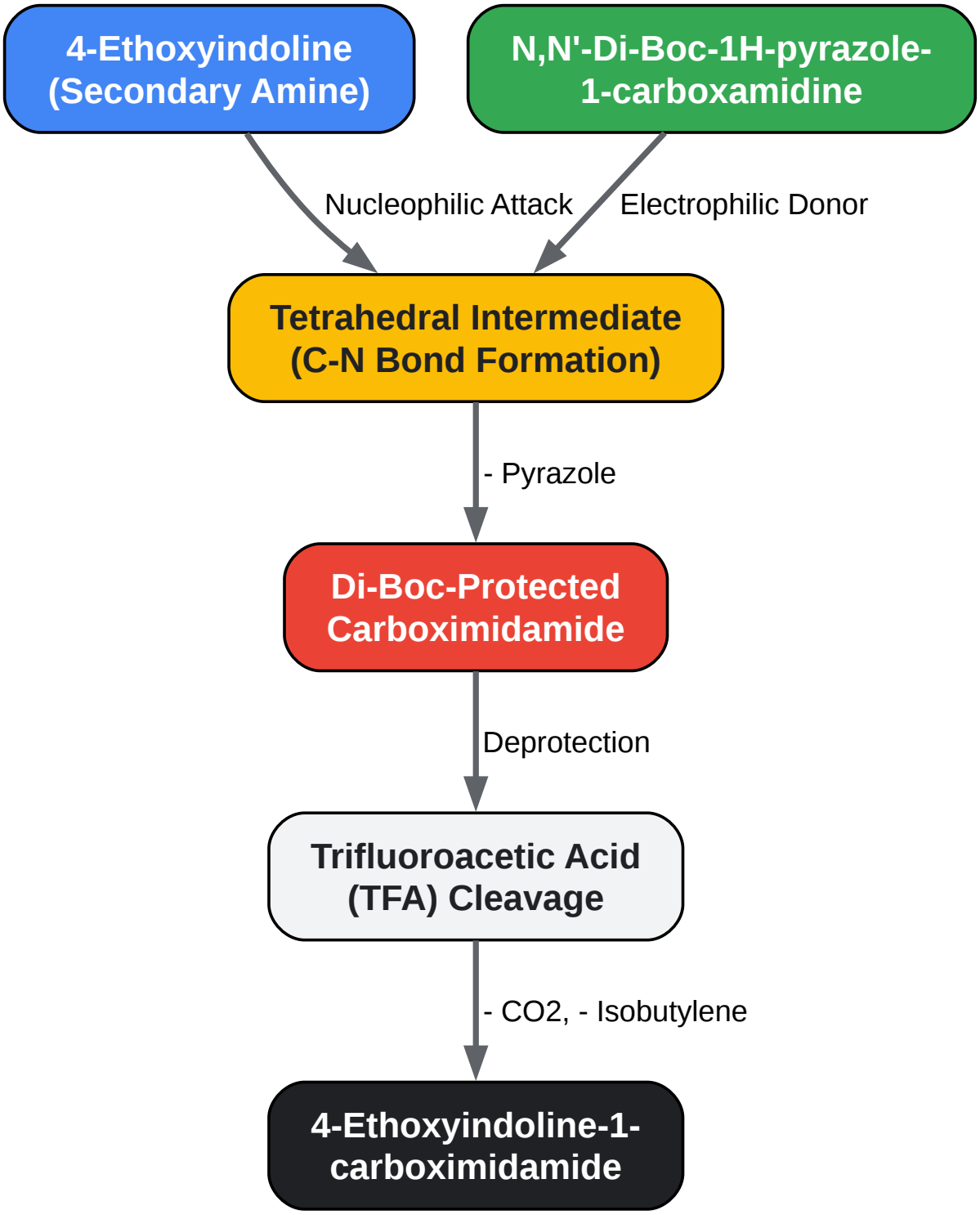
The synthesis of **4-ethoxyindoline-1-carboximidamide** requires a highly controlled, three-phase approach to navigate the inherent steric and electronic challenges of the indoline core:

- Chemoselective O-Alkylation: Starting from 4-hydroxyindole, we must selectively alkylate the phenolic oxygen without triggering N-alkylation at the indole nitrogen.
- Regioselective Reduction: The indole must be reduced to an indoline. We exploit the Gribble reduction pathway, which selectively targets the pyrrole ring while leaving the benzenoid system intact.
- Mild Guanylation: Traditional guanylation of secondary amines using cyanamide is notoriously difficult due to steric hindrance and requires harsh, degrading conditions[1]. To solve this, we deploy the Bernatowicz reagent (N,N'-di-Boc-1H-pyrazole-1-carboxamidine). This reagent utilizes pyrazole as an exceptional leaving group, enabling the efficient guanylation of sterically unhindered and moderately hindered aliphatic/secondary amines under mild conditions[2][3].

Mechanistic Pathway of Indoline Guanylation

The critical step in this workflow is the C-N bond formation between the indoline nitrogen and the guanylating agent. The mechanism proceeds via a tetrahedral intermediate, followed by the expulsion of pyrazole.

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Mechanistic pathway of 4-ethoxyindoline guanylation and subsequent deprotection.

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Step-by-Step Experimental Protocols

Step A: Synthesis of 4-Ethoxyindole via O-Alkylation

- Causality: Potassium carbonate (K2CO3) is explicitly chosen as a mild base. It is strong enough to deprotonate the phenolic hydroxyl group (pKa ~10) but too weak to deprotonate the indole nitrogen (pKa ~16), ensuring absolute chemoselectivity for O-alkylation.
- Procedure:
  - Dissolve 4-hydroxyindole (1.0 eq) in anhydrous DMF (0.2 M) under an argon atmosphere.
  - Add K2CO3(2.0 eq) and stir for 15 minutes at room temperature.
  - Add bromoethane (1.2 eq) dropwise. Heat the mixture to 60 °C for 4 hours.
  - Quench with water and extract with EtOAc (3x). Wash the organic layer with brine, dry over Na2SO4, and concentrate.
- Self-Validation: TLC (Hexanes/EtOAc 3:1) must show complete consumption of the highly polar starting material and the emergence of a distinct, less polar spot (Rf ~0.5).

Step B: Selective Reduction to 4-Ethoxyindoline

- Causality: Sodium cyanoborohydride (NaBH3CN) in glacial acetic acid is utilized. The acidic medium protonates the C3 position of the indole, generating a highly electrophilic C2-iminium species. The hydride source then selectively attacks this iminium intermediate, reducing the pyrrole ring without over-reducing the aromatic system.
- Procedure:
  - Dissolve 4-ethoxyindole (1.0 eq) in glacial acetic acid (0.5 M) at 15 °C.
  - Add NaBH3CN (3.0 eq) portion-wise over 30 minutes to manage the exothermic gas evolution.
  - Stir at room temperature for 2 hours.
  - Neutralize the mixture carefully with 6N NaOH on ice until pH > 10, then extract with DCM.

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- Self-Validation: The crude 1H NMR must show the complete disappearance of the characteristic aromatic indole pyrrole protons (~6.5 and ~7.2 ppm) and the emergence of two coupled aliphatic triplets (~3.15 and ~3.92 ppm) corresponding to the new indoline C2 and C3 CH2groups.

Step C: Guanylation and Deprotection

- Causality: To overcome the steric hindrance of the secondary indoline nitrogen, N,N'-di-Boc-1H-pyrazole-1-carboxamidine is employed. The Boc protecting groups enhance organic solubility and prevent poly-guanylation, while mild heating (or microwave irradiation) accelerates the displacement of the pyrazole leaving group[4][5].

- Procedure:

  - Dissolve 4-ethoxyindoline (1.0 eq) and N,N'-di-Boc-1H-pyrazole-1-carboxamidine (1.05 eq) in anhydrous CH3CN (0.1 M).

  - Add N,N-Diisopropylethylamine (DIPEA) (2.0 eq). Heat the sealed vessel to 50 °C for 12 hours (or microwave at 50 °C for 2 hours)[4].

  - Concentrate and purify via flash chromatography to isolate the di-Boc intermediate.

  - Deprotection: Dissolve the intermediate in a 1:1 mixture of DCM and Trifluoroacetic Acid (TFA). Stir for 2 hours at room temperature to cleave the Boc groups.

  - Evaporate the solvent to yield the target compound as a TFA salt.

- Self-Validation: Successful guanylation prior to deprotection is confirmed by a massive, sharp singlet at ~1.50 ppm (18H) in the 1H NMR. Post-deprotection, the disappearance of this peak and the presence of a broad downfield signal (~7.55 ppm) confirms the free guanidinium salt.

Analytical Characterization

To ensure absolute trustworthiness in structural assignment, the quantitative analytical data for the isolated **4-Ethoxyindoline-1-carboximidamide** (TFA salt) is summarized below. The

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aromatic spin system (H-5, H-6, H-7) precisely reflects the shielding effects of the C4-ethoxy group.

Parameter	Analytical Method	Result / Structural Assignment
Molecular Formula	-	C11H15N3O (Free base)
Molecular Weight	-	205.26 g/mol
HRMS (ESI+)	TOF-MS	Calculated for [M+H]+ : 206.1288 Found: 206.1292
1H NMR	400 MHz, DMSO-d6	δ 7.55 (br s, 4H, NH2+), 7.12 (t, J=8.1 Hz, 1H, H-6), 6.72 (d, J=8.1 Hz, 1H, H-7), 6.54 (d, J=8.1 Hz, 1H, H-5), 4.08 (q, J=7.0 Hz, 2H, OCH2), 3.92 (t, J=8.5 Hz, 2H, H-2), 3.15 (t, J=8.5 Hz, 2H, H-3), 1.36 (t, J=7.0 Hz, 3H, CH3)
13C NMR	100 MHz, DMSO-d6	δ 157.2 (C=N), 155.6 (C-4), 143.2 (C-7a), 128.4 (C-6), 118.5 (C-3a), 106.8 (C-7), 102.5 (C-5), 63.5 (OCH2), 50.1 (C-2), 25.2 (C-3), 14.8 (CH3)
IR (ATR)	FT-IR	3310 (N-H str), 2975 (C-H str), 1650 (C=N str), 1590, 1250 (C-O str) cm−1

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